

# Health and Safety Data for Strontium Diricinoleate: A Technical Guide

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## Compound of Interest

Compound Name: *Strontium diricinoleate*

Cat. No.: *B15176774*

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Disclaimer: No specific health and safety data for **strontium diricinoleate** has been found in publicly available literature. This guide provides a preliminary hazard assessment based on the toxicological profiles of various strontium salts and ricinoleic acid as surrogate compounds. The information herein is intended for researchers, scientists, and drug development professionals for preliminary risk assessment and to guide potential future safety testing. All data presented for surrogate compounds should not be directly extrapolated to **strontium diricinoleate** without empirical validation.

## Introduction

**Strontium diricinoleate** is a salt consisting of a strontium ion ( $\text{Sr}^{2+}$ ) and two ricinoleate anions. Due to the absence of specific toxicological data for this compound, a comprehensive safety evaluation necessitates an analysis of its constituent components: strontium and ricinoleic acid. Strontium, an alkaline earth metal, shares physiological pathways with calcium and is known to primarily affect bone tissue at high doses.[1] Ricinoleic acid, an unsaturated omega-9 fatty acid, is the primary component of castor oil and has a history of use in various applications.[2][3][4]

This technical guide summarizes the available health and safety information for representative strontium compounds and ricinoleic acid to construct a provisional safety profile for **strontium diricinoleate**.

## Physicochemical Properties of Surrogate Compounds

Understanding the physicochemical properties is crucial for predicting the behavior and potential hazards of a substance. The following table summarizes key properties for strontium chloride (as a representative water-soluble salt), strontium stearate (as a surrogate for a fatty acid salt), and ricinoleic acid.

Property	Strontium Chloride	Strontium Stearate	Ricinoleic Acid
Chemical Formula	SrCl <sub>2</sub>	Sr(C <sub>18</sub> H <sub>35</sub> O <sub>2</sub> ) <sub>2</sub>	C <sub>18</sub> H <sub>34</sub> O <sub>3</sub>
Molar Mass	158.53 g/mol	654.56 g/mol	298.46 g/mol
Appearance	White crystalline powder	White powder	Yellow viscous liquid
Melting Point	874 °C[4]	130-140 °C[5]	5 °C[6]
Boiling Point	1250 °C	Not available	245 °C[6]
Solubility in Water	Soluble	Insoluble[5]	Immiscible
Density	3.05 g/cm <sup>3</sup>	1.11 g/cm <sup>3</sup> [5]	0.945 g/cm <sup>3</sup> [6]

## Toxicological Data from Surrogate Compounds

The toxicological data for various strontium compounds and ricinoleic acid are summarized below. This information provides an insight into the potential hazards associated with **strontium diricinoleate**.

### Acute Toxicity

Compound	Route	Species	Value	Reference
Strontium Chloride	Oral	Mouse	LD50: 2700-2900 mg/kg	[7]
Strontium Nitrate	Oral	Mouse	LD50: 2350 mg/kg	[7]
Ricinoleic Acid	Oral	Mouse/Rat	NOAEL: 5,000-7,500 mg/kg/day (from castor oil studies)	[8]

## Skin and Eye Irritation

Compound	Test	Species	Result	Reference
Strontium Chloride	Eye Irritation	-	Causes serious eye damage.	[4]
Ricinoleic Acid	Skin Irritation	Rabbit	Non-irritating to slightly irritating (conflicting results).	[3][4][9]
Ricinoleic Acid	Eye Irritation	-	Likely irritating.	[7][10]

## Genotoxicity and Carcinogenicity

Compound	Assay	Result	Reference
Sodium Ricinoleate	Bacterial/Mammalian	Not genotoxic.	[3][4]
Strontium Chloride	Carcinogenicity	No ingredient is identified as a probable, possible or confirmed human carcinogen by IARC or NTP.	[4]

## Experimental Protocols (Hypothetical)

As no specific experimental data for **strontium diricinoleate** is available, this section outlines a standard workflow for the initial safety assessment of a novel chemical substance, presented as a Graphviz diagram.

Figure 1: Hypothetical Experimental Workflow for Safety Assessment

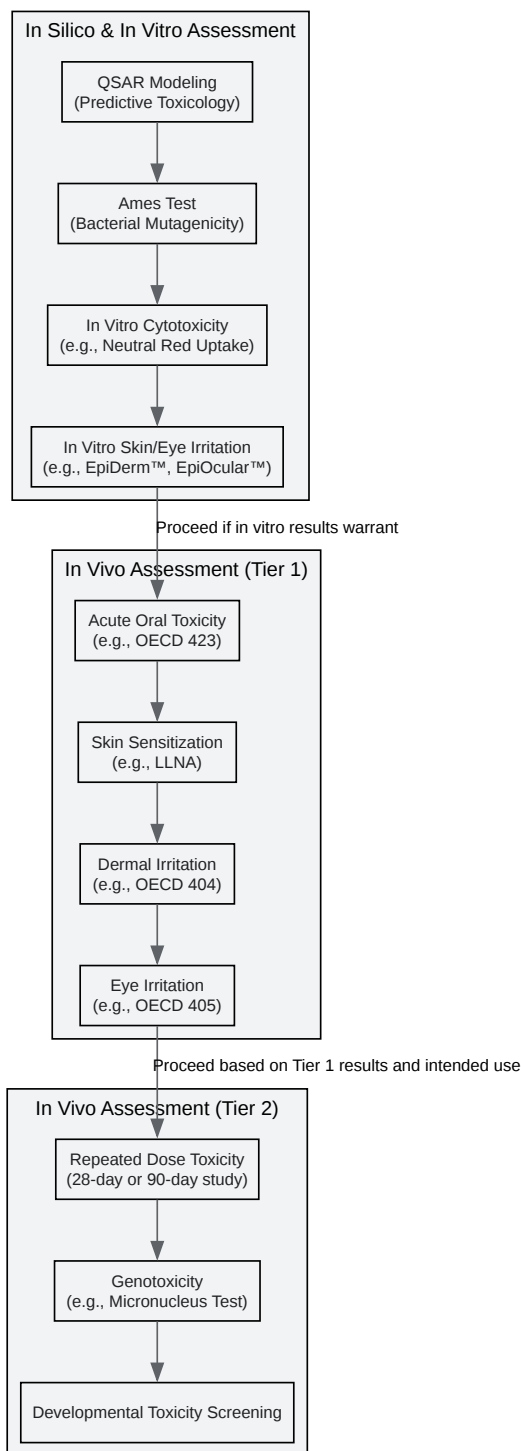
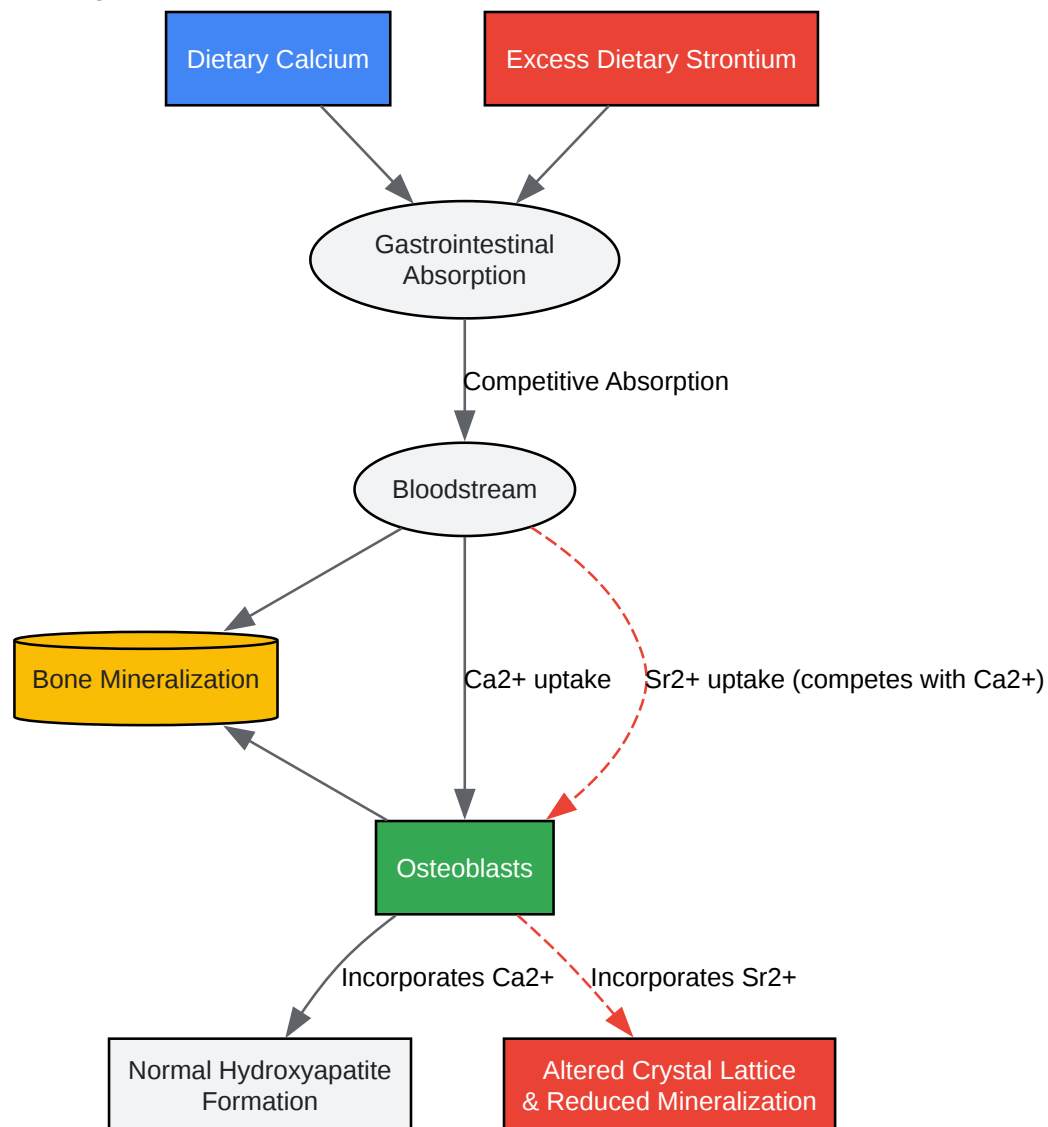


Figure 2: Strontium's Interference with Calcium in Bone Metabolism



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